

Unveiling the Immunological Profile of OVA (55-62) Peptide: A Technical Guide

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Compound of Interest		
Compound Name:	OVA (55-62)	
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This technical guide provides a comprehensive overview of the key features of the ovalbumin (OVA) (55-62) peptide, a crucial tool for researchers and professionals in immunology and drug development. This document details its immunological properties, binding kinetics to the H-2Kb molecule, and its role in T-cell responses, supported by experimental data and protocols.

The **OVA (55-62)** peptide, with the amino acid sequence KVVRFDKL, is a well-characterized, subdominant cytotoxic T-lymphocyte (CTL) epitope derived from chicken ovalbumin.[1] It is presented by the murine Major Histocompatibility Complex (MHC) class I molecule H-2Kb.[2][3] While the immunodominant OVA (257-264) peptide (SIINFEKL) typically elicits a more robust CD8+ T-cell response, the **OVA (55-62)** peptide serves as a valuable tool for studying the breadth of immune responses, T-cell repertoire, and the mechanisms of antigen processing and presentation.[4][5]

Immunological Characteristics and Binding Affinity

The interaction between the **OVA (55-62)** peptide and the H-2Kb molecule is a critical determinant of its immunogenicity. Quantitative analysis of this binding reveals a strong affinity, essential for the formation of stable peptide-MHC complexes that can be recognized by T-cell receptors.



Parameter	Value	Reference
Sequence	KVVRFDKL	
MHC Restriction	H-2Kb	[2][3]
IC50 for H-2Kb	352 nM	[4]
Association Rate (Kon)	6.5 x 10 ² M ⁻¹ s ⁻¹	[5]
Dissociation Rate (Koff)	$1.6 \times 10^{-5} \mathrm{s}^{-1}$	[5]

Table 1: Quantitative Data for **OVA (55-62)** Peptide. This table summarizes the key quantitative parameters of the **OVA (55-62)** peptide, including its amino acid sequence, MHC restriction, and binding kinetics to the H-2Kb molecule.

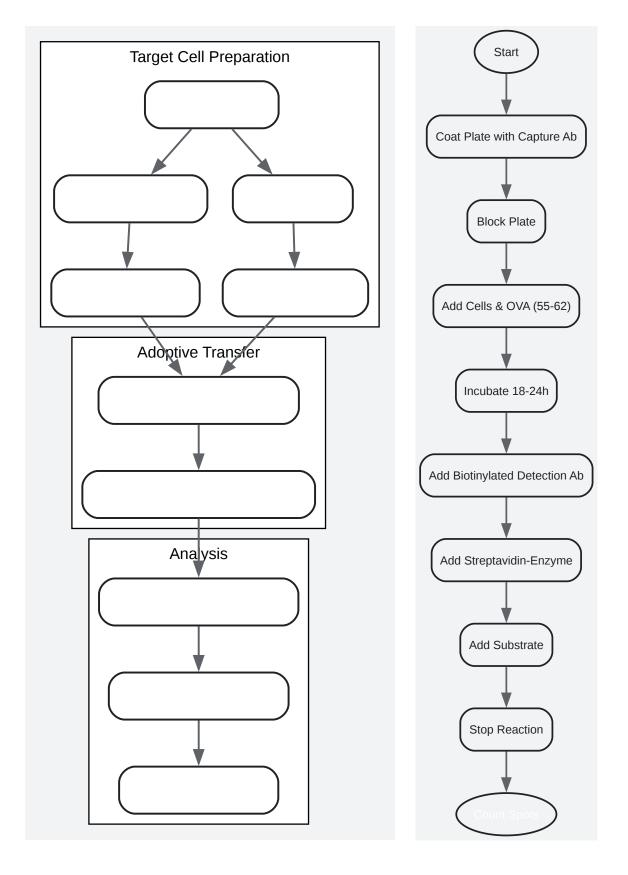
Antigen Processing and Presentation Pathway

The presentation of the **OVA (55-62)** peptide from exogenous ovalbumin to CD8+ T-cells occurs via the MHC class I cross-presentation pathway. This process is crucial for generating immune responses against extracellular antigens, such as those from viruses or tumors. The pathway involves the uptake of exogenous antigen by antigen-presenting cells (APCs), followed by processing and loading onto MHC class I molecules.









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